

Personal protective equipment for handling 3,5-Dimethylbenzenesulfonyl chloride

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Compound of Interest

Compound Name: 3,5-Dimethylbenzenesulfonyl chloride

Cat. No.: B1301094

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Essential Safety and Handling Guide for 3,5-Dimethylbenzenesulfonyl Chloride

For Immediate Reference by Laboratory Professionals

This guide provides critical safety protocols and logistical information for handling **3,5-Dimethylbenzenesulfonyl chloride** (CAS No. 2905-27-3). Adherence to these procedures is essential for ensuring personal safety and proper management of this chemical in a research environment.

Hazard Identification and Personal Protective Equipment (PPE)

3,5-Dimethylbenzenesulfonyl chloride is a corrosive and lachrymatory (tear-inducing) compound that can cause severe skin burns and eye damage.[1][2] It is also harmful if swallowed and may cause respiratory irritation.[3][4] Therefore, stringent adherence to PPE protocols is mandatory.

Core PPE Requirements:

- **Eye and Face Protection:** Chemical safety goggles and a face shield are essential to protect against splashes.[2][3][5] Standard safety glasses are insufficient.

- Skin Protection: A complete suit protecting against chemicals is required.[5] Wear appropriate protective gloves and clothing to prevent skin exposure.[3] Disposable gloves are often preferred due to the difficulty of proper decontamination of reusable items.[6]
- Respiratory Protection: All handling of **3,5-Dimethylbenzenesulfonyl chloride** must be conducted in a properly functioning chemical fume hood.[1][3] If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator with an acid gas filter is necessary.[3]
- Footwear: Safety footwear that covers and protects the entire foot is required in areas where this chemical is handled or stored.[7]

Quantitative Data Summary

The following table summarizes key quantitative data for **3,5-Dimethylbenzenesulfonyl chloride**.

Property	Value
Molecular Formula	C ₈ H ₉ ClO ₂ S
Molecular Weight	204.67 g/mol
Appearance	Colorless to pale yellow liquid or crystalline powder
Melting Point	92-94 °C
Boiling Point	302.3 °C at 760 mmHg
Density	1.29 g/cm ³
Flash Point	128 °C / 262.4 °F
Autoignition Temperature	450 °C / 842 °F

Note: Physical properties can vary slightly between sources.[1]

Operational Plan: Handling and Storage

A systematic approach to handling and storage is crucial for minimizing risk.

Handling Protocol:

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible and have been recently tested.[8]
- Ventilation: Always work in a well-ventilated area, preferably within a certified chemical fume hood.[1][3]
- Personal Protective Equipment: Don the required PPE as outlined in Section 1 before opening the container.
- Dispensing: Open containers carefully and dispense the required amount slowly to avoid splashing or creating dust.
- After Handling: Wash hands and any exposed skin thoroughly after handling.[3] Do not eat, drink, or smoke in the work area.[3]

Storage Protocol:

- Store in a dry, cool, and well-ventilated place.[3]
- Keep the container tightly closed and store locked up.[2][3]
- The substance is moisture-sensitive; handle and store under an inert atmosphere if possible.[3]
- Incompatible materials include strong oxidizing agents and strong bases.[3]

Disposal Plan

Proper disposal of **3,5-Dimethylbenzenesulfonyl chloride** and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

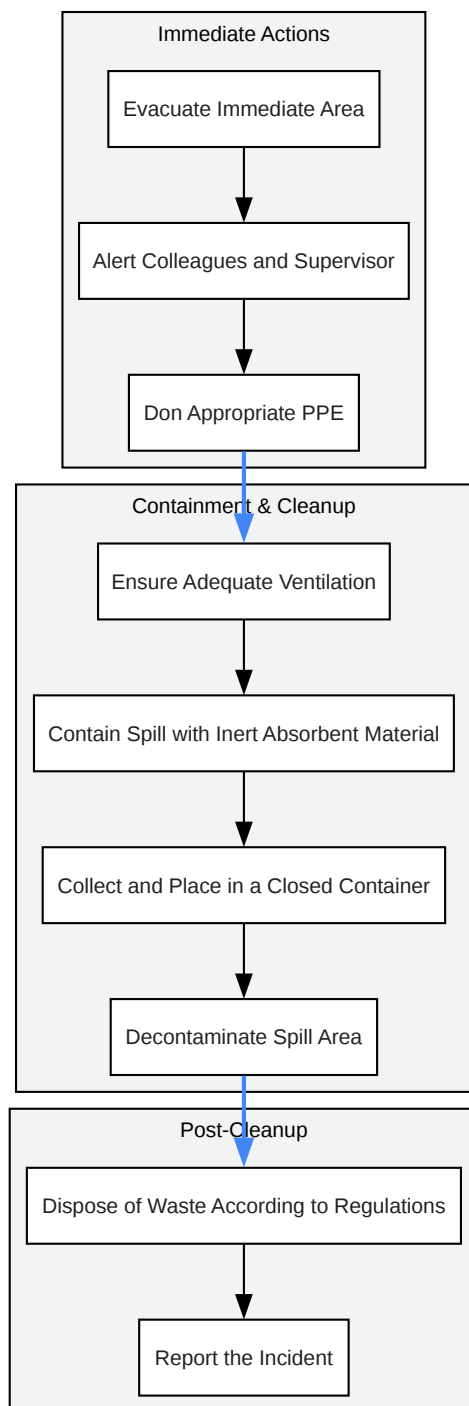
Disposal Protocol:

- Waste Collection: Collect waste **3,5-Dimethylbenzenesulfonyl chloride** and any contaminated materials (e.g., gloves, absorbent pads) in a suitable, closed, and properly labeled container.
- Waste Disposal: Dispose of the contents and container to an approved waste disposal plant. [\[3\]](#)[\[9\]](#) All disposal activities must be in accordance with local, state, and federal regulations. Do not release into the environment.[\[3\]](#)

Emergency Spill Response Workflow

The following diagram outlines the procedural steps for responding to a spill of **3,5-Dimethylbenzenesulfonyl chloride**.

Workflow for 3,5-Dimethylbenzenesulfonyl Chloride Spill

[Click to download full resolution via product page](#)Caption: Spill Response Workflow for **3,5-Dimethylbenzenesulfonyl Chloride**.

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